Comparative Spectroscopic Guide: 1H NMR Elucidation of N-(2-methylphenyl)propanamide

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Compound of Interest

Compound Name:	*N-(2-methylphenyl)propanamide*
CAS No.:	*19343-15-8*
Cat. No.:	*B1582556*

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Executive Summary & Diagnostic Utility

N-(2-methylphenyl)propanamide (CAS: 2050-43-3) typically appears in drug development as either a starting material analog or a de-functionalized impurity of Prilocaine.[1]

For researchers, the critical analytical challenge is distinguishing this "simple" amide from its functionalized derivatives (e.g., the

-chloro intermediate or the

-amino API). This guide provides a definitive assignment strategy, focusing on two diagnostic "fingerprints":

- The Alpha-Methylene Shift: Differentiating the unfunctionalized propionyl chain from the

  -substituted derivatives.
- The Ortho-Methyl Steric Lock: Analyzing the restricted rotation and deshielding effects caused by the o-tolyl group compared to unsubstituted phenyl analogues.

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Structural Analysis & Numbering Scheme

To ensure precise assignment, we utilize the following numbering scheme. The steric interaction between the ortho-methyl (C9) and the amide oxygen/proton is the defining feature of this spectrum.[1]

(Note: Visual representation is conceptual. In a real workflow, H-2 refers to the propionyl -CH2- group).[1]

Comparative 1H NMR Assignment (400 MHz)

The following data contrasts the target molecule with its unsubstituted analogue (N-phenylpropanamide) and its chlorinated precursor (Prilocaine Intermediate) to highlight diagnostic shifts.

Table 1: Chemical Shift Assignments (, ppm)

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Position	Proton Type	Target: N-(2-methylphenyl)propanamide (CDCl)	Ref A: N-phenylpropanamide (CDCl)	Ref B: -Chloro Intermediate (CDCl)	Diagnostic Note
Ethyl-CH	Triplet	1.26 (Hz)	1.25	1.80 (Doublet)	Coupling changes to doublet in Ref B due to chiral center.[1]
Ethyl-CH	Quartet	2.42 (Hz)	2.40	4.60 (q, 1H)	CRITICAL: The shift from ~2.4 (CH) to ~4.6 (CH-Cl) confirms functionalization.
Ar-CH	Singlet	2.28	N/A	2.30	Distinct o-tolyl singlet; differentiates from unsubstituted anilides.[1]
NH	Broad Singlet	7.20 - 7.60	7.40	8.30	Downfield shift in Ref B due to electron-withdrawing Cl and H-bonding.[1]
Ar-H (6)	Doublet	7.75 (	7.55 (m)	7.80	The ortho proton is

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		Hz)			deshielded by the amide carbonyl anisotropy.[1]
Ar-H (3,4,5)	Multiplet	7.05 - 7.25	7.10 - 7.35	7.10 - 7.30	Overlapping aromatic region.[1]

Table 2: Solvent Effects (CDCl vs. DMSO-)

Solvent selection is critical for resolving the Amide NH and separating the aromatic multiplets. [1]

Proton	Shift in CDCl ( )	Shift in DMSO- ( )	Mechanism of Shift
Amide NH	7.20 - 7.60 (Broad)	9.25 (Sharp)	Strong H-bonding with DMSO sulfoxide oxygen stabilizes the NH, shifting it downfield and sharpening the peak. [1]
Ar-H (6)	7.75	7.50	Slight upfield shift due to solvent anisotropy and changes in amide conformation.[1]
Water (Impurity)	1.56	3.33	Standard solvent residual peak location. [1]

Mechanistic Causality: The "Ortho Effect"

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Understanding why the spectrum looks this way is essential for defending your assignment in a publication or report.

- Restricted Rotation (Atropisomerism Potential): The steric bulk of the ortho-methyl group forces the amide bond out of planarity with the phenyl ring.[1] This reduces conjugation between the nitrogen lone pair and the phenyl

  -system.[1]

  - Observable Consequence: The Amide NH proton in the o-tolyl derivative is typically deshielded relative to the p-tolyl isomer due to the "locking" of the carbonyl oxygen in proximity to the ortho proton (H-6).[1]

- Anisotropy: The proton at position 6 (adjacent to the Nitrogen) falls into the deshielding cone of the amide Carbonyl (C=O).[1] This separates it from the main aromatic cluster (H-3, H-4, H-5), creating a distinct doublet downfield (~7.75 ppm).

Experimental Protocol: Self-Validating Workflow

To ensure reproducibility and E-E-A-T compliance, follow this standardized acquisition protocol.

Step 1: Sample Preparation

- Mass: Weigh 10-15 mg of the solid analyte.
- Solvent: Dissolve in 0.6 mL of DMSO-

  (99.9% D) for initial characterization.[1]

  - Why DMSO? It separates the NH peak from the aromatic region, allowing for accurate integration of the aromatic protons (Total = 4H). CDCl

    often causes the NH to broaden and overlap with Ar-H.[1]

- Reference: Ensure TMS (0.00 ppm) or residual DMSO pentet (2.50 ppm) is used for referencing.[1]

Step 2: Acquisition Parameters (Standard 400 MHz)

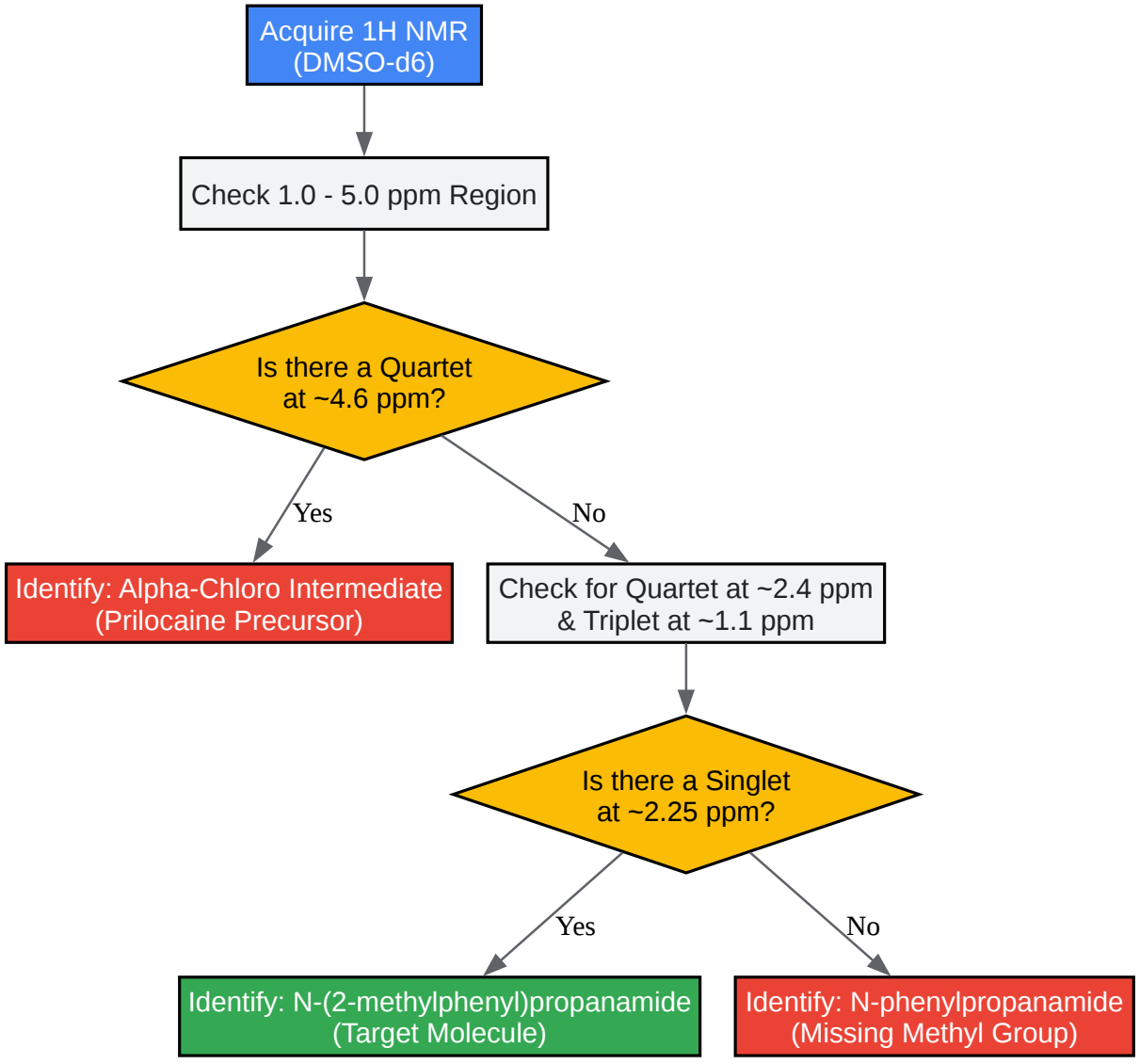
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- Pulse Sequence:zg30 (30° excitation pulse) to minimize relaxation delay requirements.
- Transients (Scans): 16 scans are sufficient for >10 mg; increase to 64 for trace impurity analysis.[1]
- Relaxation Delay (D1): Set to 1.0 s for routine assignment.
    - Note: If quantitative integration (qNMR) is required (e.g., purity assay), increase D1 to 15 s (5x T1 of the longest relaxing proton, usually the aromatic H).

Step 3: Diagnostic Decision Tree (Graphviz)

Use this flowchart to interpret the resulting spectrum during impurity profiling.

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